

Technical Support Center: Troubleshooting Isoniaz

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Compound of Interest

Compound Name: INH6

Cat. No.: B1671949

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id (INH) Instability in Solution

This technical support center provides researchers, scientists, and drug development professionals with guidance on troubleshooting common issues related to the instability of Isoniazid (INH) in experimental solutions.

Frequently Asked Questions (FAQs)

Q1: My INH solution is showing a yellow tint. What could be the cause?

A yellowish discoloration of your INH solution is a common indicator of degradation. This is often due to oxidation or hydrolysis of the INH molecule, leading to the formation of colored byproducts. Several factors can accelerate this process, including exposure to light, elevated temperatures, and suboptimal pH. It is also important to consider the composition of your solution, as certain components can promote degradation.

Q2: I've observed a significant decrease in the concentration of INH in my solution over a short period. What are the likely reasons?

Rapid degradation of INH can be attributed to several factors:

- pH of the solution: INH is most stable at a pH of around 6.0.^[1] Highly acidic or alkaline conditions can significantly accelerate its hydrolysis. In a study, a 90% loss of isoniazid was

observed when autoclaved at a pH of 8.8, and an 80% loss occurred at pH 6.5, while it was almost completely stable at pH 4.8.[2]

- Presence of reducing sugars: Sugars like dextrose can react with INH to form hydrazones, leading to a decrease in the concentration of the active drug.[3] This is a critical consideration when preparing intravenous solutions.
- Exposure to light: INH is sensitive to light, particularly UV light, which can induce photodegradation.[4] It is crucial to protect INH solutions from light during preparation and storage.
- Elevated temperature: Higher temperatures increase the rate of chemical reactions, including the degradation of INH.[4] Storing solutions at recommended temperatures is essential for maintaining stability.
- Presence of metal ions: Certain metal ions, such as cupric, ferric, ferrous, and manganous ions, can catalyze the degradation of INH.[2]

Q3: Can the type of solvent I use affect the stability of my INH solution?

Absolutely. The choice of solvent and any excipients present can significantly impact INH stability. For instance, INH is less stable in 5% dextrose injection compared to 0.9% sodium chloride injection.[3][5][6] This is because the dextrose, a reducing sugar, can react with INH.[3] When preparing extemporaneous suspensions, the use of commercially available tablets which may contain lactose as an excipient has been shown to reduce the stability of the final preparation.[1][7]

Q4: What are the primary degradation pathways of INH?

INH primarily degrades through three main pathways:

- Hydrolysis: The amide bond in INH can be hydrolyzed to form isonicotinic acid and hydrazine.[8][9][10][11] This reaction is influenced by the pH of the solution.
- Acetylation: The terminal amine group of the hydrazine moiety can be acetylated.[8][9][10][11]

- Oxidation: The hydrazine moiety is susceptible to oxidation, which can lead to the formation of various reactive intermediates and byproducts.[9][12] This process can be catalyzed by metal ions and exposure to light and air.

Troubleshooting Guides

Problem: Unexpected loss of INH potency in my experimental solution.

Troubleshooting Steps:

- Review Solution Composition:
 - Are there any reducing sugars (e.g., dextrose, lactose) present? If so, consider replacing them with a non-reducing sugar or a different vehicle if possible. INH is notably less stable in 5% dextrose injection.[3][5][6]
 - Check for the presence of metal ions in your reagents or water. Use high-purity water and reagents to minimize metal ion contamination. Certain metal ions can catalyze INH degradation.[2]
- Verify pH of the Solution:
 - Measure the pH of your solution. The optimal pH for INH stability is around 6.0.[1]
 - If the pH is outside the optimal range, adjust it using a suitable buffer system.
- Assess Storage and Handling Conditions:
 - Are the solutions protected from light? Always store INH solutions in amber-colored containers or wrapped in foil to prevent photodegradation.[4]
 - What is the storage temperature? For short-term storage, refrigeration (2-8 °C) is often recommended. Avoid storing at elevated temperatures.[13]
 - Minimize headspace in storage containers to reduce exposure to oxygen.
- Consider Adduct Formation:

- INH can form hydrazones with carbonyl compounds, such as pyridoxine (vitamin B6) and pyruvic acid.[9] If your medium contains such compounds, be aware of this potential interaction.

Quantitative Data Summary

Table 1: Stability of Isoniazid in Different Intravenous Solutions[3][5][6][7]

Concentration	Diluent	Storage Temperature	Stability (Time to <90% Initial Concentration)
0.5 mg/mL	0.9% Sodium Chloride	Room Temperature (20-25 °C)	Stable for up to 72 hours
0.5 mg/mL	0.9% Sodium Chloride	Refrigerated (2-8 °C)	Stable for up to 72 hours
6.0 mg/mL	0.9% Sodium Chloride	Room Temperature (20-25 °C)	Stable for up to 72 hours
6.0 mg/mL	0.9% Sodium Chloride	Refrigerated (2-8 °C)	Stable for up to 72 hours
0.5 mg/mL	5% Dextrose	Room Temperature (20-25 °C)	8 hours
0.5 mg/mL	5% Dextrose	Refrigerated (2-8 °C)	30 hours
6.0 mg/mL	5% Dextrose	Room Temperature (20-25 °C)	24 hours
6.0 mg/mL	5% Dextrose	Refrigerated (2-8 °C)	48 hours

Experimental Protocols

Protocol: Stability Testing of INH in Solution using High-Performance Liquid Chromatography (HPLC)

This protocol provides a general framework for assessing the stability of INH in a given solution. Method parameters may need to be optimized for specific formulations.

1. Materials and Reagents:

- Isoniazid reference standard
- HPLC-grade methanol
- HPLC-grade water
- Potassium dihydrogen orthophosphate
- Orthophosphoric acid or sodium hydroxide for pH adjustment
- Syringe filters (0.45 µm)
- HPLC vials

2. Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- C18 analytical column (e.g., 150 x 4.6 mm, 5 µm)
- Data acquisition and processing software

3. Preparation of Mobile Phase:

- Prepare a 0.010 M potassium dihydrogen orthophosphate buffer.
- Mix the buffer with methanol in a ratio of 85:15 (v/v).
- Adjust the pH to the desired level (e.g., 6.8) using orthophosphoric acid or sodium hydroxide.
- Degas the mobile phase before use.

4. Preparation of Standard Solutions:

- Prepare a stock solution of INH reference standard in the mobile phase (e.g., 100 µg/mL).
- Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to create a calibration curve (e.g., 1-50 µg/mL).

5. Sample Preparation:

- Prepare the INH solution to be tested at the desired concentration in the chosen vehicle.
- At specified time points (e.g., 0, 2, 4, 8, 24, 48, 72 hours) under the defined storage conditions (e.g., temperature, light exposure), withdraw an aliquot of the sample.
- Dilute the sample with the mobile phase to a concentration that falls within the range of the calibration curve.
- Filter the diluted sample through a 0.45 µm syringe filter into an HPLC vial.

6. Chromatographic Conditions:

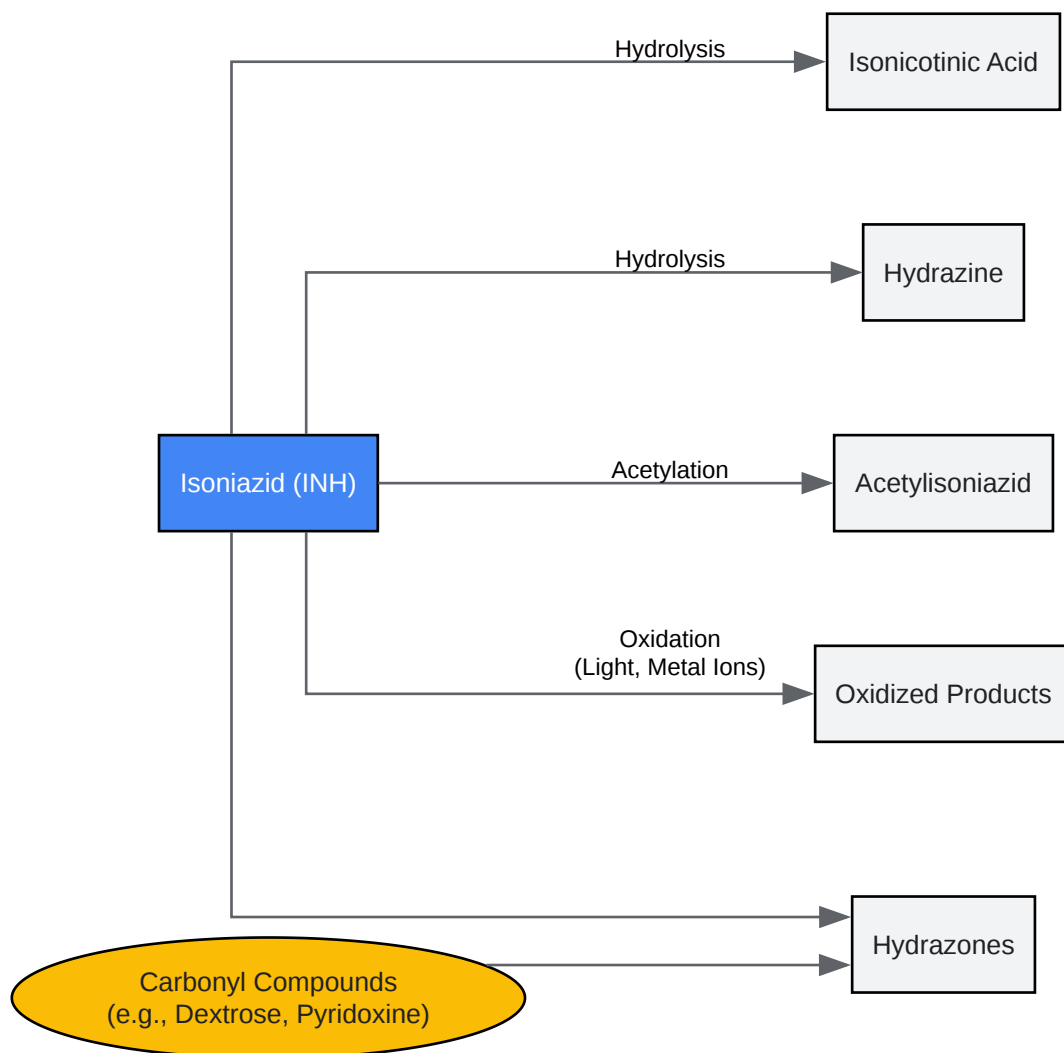
- Column: C18 (e.g., 150 x 4.6 mm, 5 µm)
- Mobile Phase: 0.010 M Potassium dihydrogen orthophosphate : Methanol (85:15 v/v)
- Flow Rate: 1.0 mL/min
- Injection Volume: 20 µL
- Detection Wavelength: 254 nm
- Column Temperature: Ambient

7. Data Analysis:

- Generate a calibration curve by plotting the peak area of the INH standard solutions against their known concentrations.
- Determine the concentration of INH in the test samples at each time point by interpolating their peak areas from the calibration curve.

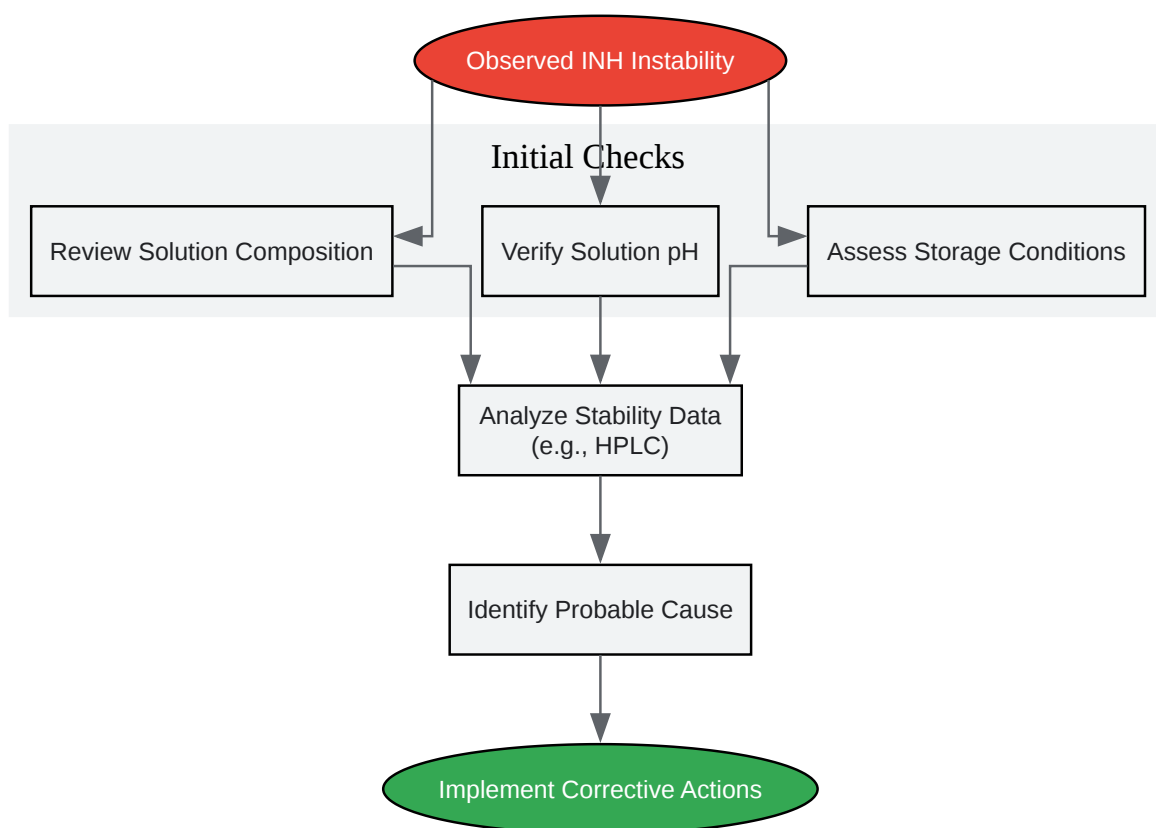
- Calculate the percentage of the initial INH concentration remaining at each time point. Stability is often defined as the retention of at least 90% of the initial concentration.

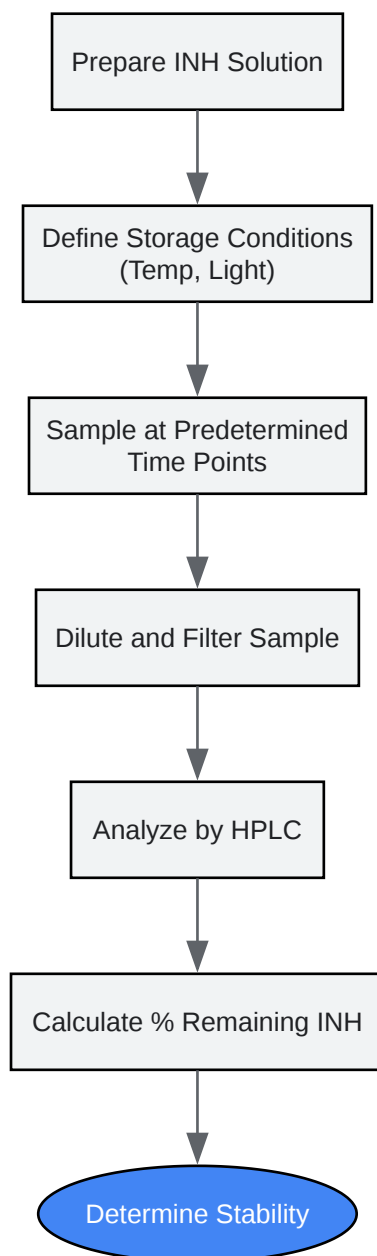
Visualizations



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Caption: Major degradation pathways of Isoniazid (INH) in solution.





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